

Acidity and pKa Values of Acetylenedicarboxylic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylenedicarboxylate*

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This technical guide provides a comprehensive overview of the acidity and associated pKa values of acetylenedicarboxylic acid. Acetylenedicarboxylic acid, also known as butynedioic acid, is a dicarboxylic acid with the chemical formula $C_4H_2O_4$. Its structure, featuring a carbon-carbon triple bond between two carboxyl groups, results in notable acidic properties that are crucial for its application in organic synthesis, coordination chemistry, and pharmaceutical development. Understanding the dissociation constants (pKa values) of this molecule is fundamental for predicting its behavior in various chemical and biological systems.

Quantitative Acidity Data

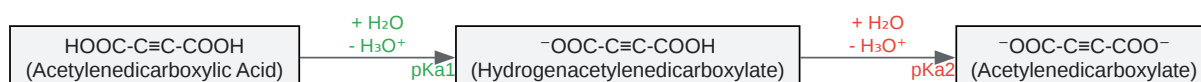
The acidity of acetylenedicarboxylic acid is characterized by two distinct dissociation constants, pKa1 and pKa2, corresponding to the sequential loss of two protons from its carboxylic acid groups. A review of the scientific literature reveals some variance in the reported pKa values, which may be attributable to different experimental conditions such as temperature and ionic strength. The table below summarizes the key reported values.

pKa1	pKa2	Temperature (°C)	Experimental Method	Source
0.656	2.336	25	Not Specified	[1]
1.75	4.40	25	Not Specified	[2][3]
1.73	4.40	Not Specified	Not Specified	[4]

The significant difference between the first and second dissociation constants is a common feature of dicarboxylic acids.[5] The initial deprotonation is more favorable due to the electron-withdrawing nature of the second carboxylic acid group. However, after the first proton is lost, the resulting carboxylate anion destabilizes the loss of the second proton through electrostatic repulsion, leading to a higher pKa2 value.[5]

Dissociation Pathway

The stepwise dissociation of acetylenedicarboxylic acid in an aqueous solution can be visualized as follows. The first deprotonation results in the formation of the hydrogen**acetylenedicarboxylate** monoanion, followed by a second deprotonation to yield the **acetylenedicarboxylate** dianion.



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Caption: Stepwise dissociation of acetylenedicarboxylic acid.

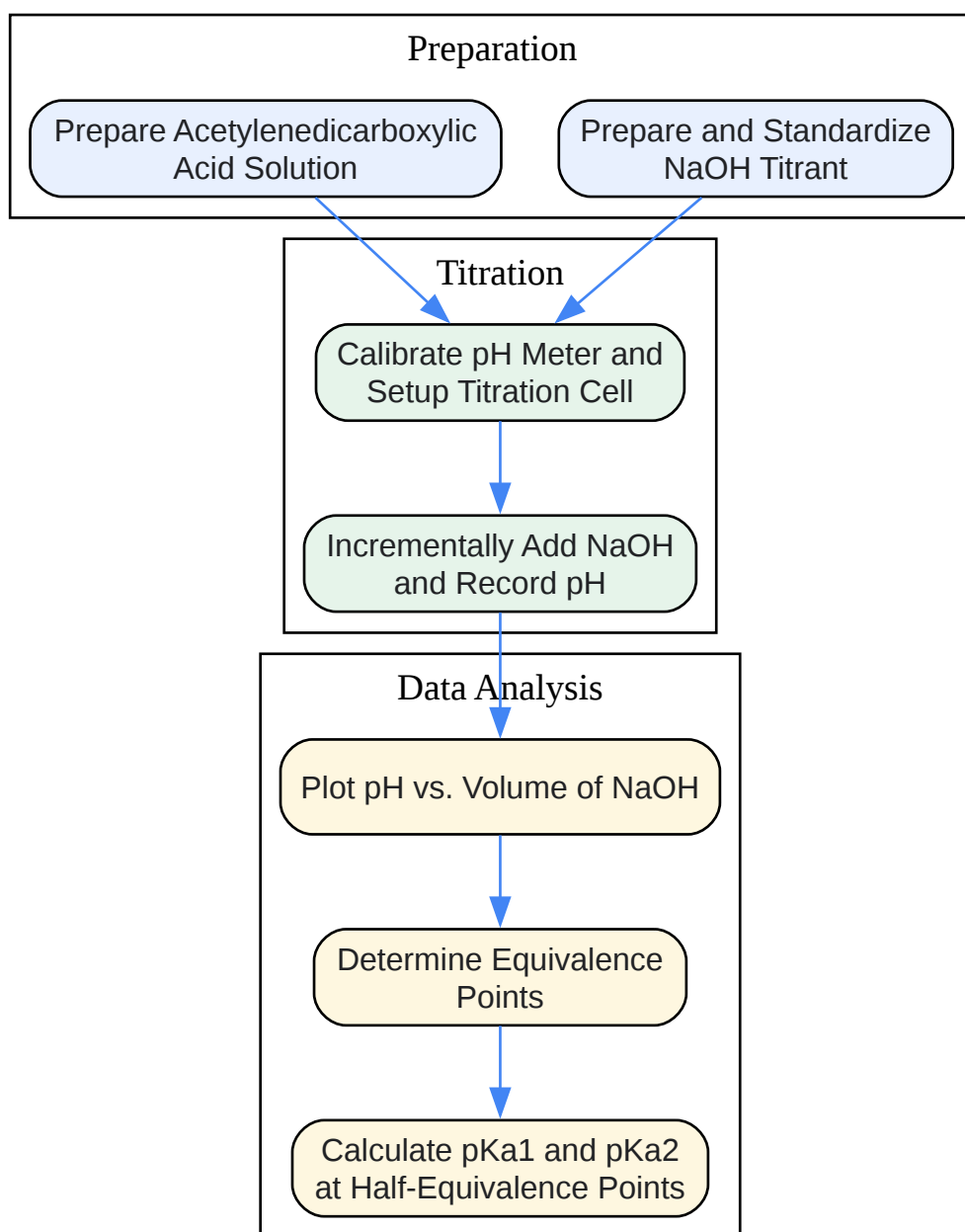
Experimental Protocol: Potentiometric Titration

A robust method for the experimental determination of pKa values is potentiometric titration.[6] This technique involves monitoring the pH of a solution of the acid as a strong base of known concentration is incrementally added. The resulting titration curve of pH versus the volume of titrant added allows for the determination of the equivalence points and, consequently, the pKa values. A study by Bottei and Joern determined the ionization constants of acetylenedicarboxylic acid using this method.[6]

Methodology based on Bottei and Joern (1968):[\[6\]](#)

- **Preparation of the Acid Solution:** A known weight of purified acetylenedicarboxylic acid is dissolved in deionized, CO₂-free water to create a solution of known concentration.
- **Standardization of Titrant:** A solution of a strong base, typically sodium hydroxide (NaOH), is prepared and standardized against a primary standard, such as potassium hydrogen phthalate (KHP).
- **Titration Setup:** The acid solution is placed in a thermostatted cell to maintain a constant temperature (e.g., 25 °C). A calibrated pH electrode is immersed in the solution.
- **Titration Procedure:** The standardized base is added to the acid solution in small, precise increments using a burette. After each addition, the solution is stirred to ensure homogeneity, and the pH is recorded once the reading stabilizes.
- **Data Analysis:** The collected data (pH versus volume of NaOH added) is plotted to generate a titration curve. The equivalence points are identified from the points of maximum slope on the curve. The pK_a values are then determined from the pH at the half-equivalence points. According to the Henderson-Hasselbalch equation, at the half-equivalence point, the pH is equal to the pK_a.[\[7\]](#)

The general workflow for this experimental determination is outlined in the following diagram.



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Caption: Workflow for pKa determination by potentiometric titration.

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